

Technical Support Center: Optimizing Reaction Conditions for 5-Cyclohexylsalicylic Acid

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Compound of Interest

Compound Name: 5-Cyclohexylsalicylic acid

CAS No.: 1855-23-8

Cat. No.: B167929

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Welcome to the technical support center for the synthesis of **5-Cyclohexylsalicylic acid**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical assistance and troubleshoot common issues encountered during the synthesis and purification of this compound. Our approach is rooted in practical, field-proven insights to ensure you can achieve optimal results with high purity and yield.

I. Overview of Synthetic Strategy: The Friedel-Crafts Approach

The most common and direct route to **5-Cyclohexylsalicylic acid** is through the Friedel-Crafts alkylation of salicylic acid. This electrophilic aromatic substitution reaction involves the introduction of a cyclohexyl group onto the aromatic ring of salicylic acid, predominantly at the 5-position due to the directing effects of the hydroxyl and carboxyl groups.

The general reaction is as follows:

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